

Technical Data Sheet: 3-Bromo-5-isopropylbenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-5-isopropylbenzoic acid

Cat. No.: B1282658

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Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **3-Bromo-5-isopropylbenzoic acid**.

Chemical Identity and Properties

3-Bromo-5-isopropylbenzoic acid is a substituted benzoic acid derivative. Its chemical structure and key identifiers are summarized below.

Identifier	Value
IUPAC Name	3-bromo-5-isopropylbenzoic acid[1][2]
Alternate Name	3-bromo-5-propan-2-ylbenzoic acid[2][3]
CAS Number	112930-39-9[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₁₁ BrO ₂ [1][3][4][5]
Molecular Weight	243.10 g/mol [2][3]

Physicochemical Data

The fundamental quantitative data for this compound is its molecular weight, which is derived from its molecular formula by summing the atomic weights of its constituent atoms (Carbon, Hydrogen, Bromine, and Oxygen).

Property	Value
Molecular Weight	243.1 g/mol [1][4]
Monoisotopic Mass	241.99424 Da[3]

Note on Advanced Visualizations and Protocols:

The user's request for experimental protocols, signaling pathway diagrams, and other complex visualizations is not applicable to the determination of a fundamental physicochemical property like molecular weight. Such elements are relevant for describing the synthesis, biological activity, or mechanism of action of a compound, which are beyond the scope of this document.

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References

- 1. 3-Bromo-5-isopropylbenzoic acid 95% | CAS: 112930-39-9 | AChemBlock [achemblock.com]
- 2. 3-Bromo-5-isopropylbenzoic acid - CAS:112930-39-9 - Sunway Pharm Ltd [3wpharm.com]
- 3. 3-Bromo-5-(propan-2-yl)benzoic acid | C₁₀H₁₁BrO₂ | CID 13900149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Bromo-5-isopropylbenzoic acid | 112930-39-9 [chemicalbook.com]
- 5. aobchem.com [aobchem.com]
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